

Spectroscopic Profile of Bis(dimethylamino)dimethylsilane: A Technical Guide

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Compound of Interest

Compound Name: *Bis(dimethylamino)dimethylsilane*

Cat. No.: *B1580881*

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An in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **bis(dimethylamino)dimethylsilane** (BDMADMS). This guide is intended for researchers, scientists, and professionals in drug development and materials science.

Bis(dimethylamino)dimethylsilane (BDMADMS), a versatile organosilicon compound, is utilized in a range of applications, including as a silylating agent and a precursor in materials science. A thorough understanding of its spectroscopic properties is essential for its characterization and for monitoring its reactions. This technical guide provides a comprehensive overview of the available spectroscopic data for BDMADMS, along with generalized experimental protocols for obtaining such data.

Spectroscopic Data Summary

The following tables summarize the key quantitative data from ^1H NMR, ^{13}C NMR, ^{29}Si NMR, IR, and mass spectrometry for **bis(dimethylamino)dimethylsilane**.

Table 1: Nuclear Magnetic Resonance (NMR) Data

Nucleus	Chemical Shift (δ) ppm	Multiplicity	Solvent/Reference
^1H NMR	Data not publicly available	-	-
^{13}C NMR	Data not publicly available	-	Chloroform-d / TMS[1]
^{29}Si NMR	5.8	Singlet	Neat / TMS

Table 2: Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Assignment	Intensity
2960-2800	C-H stretch (methyl groups)	Strong
1470-1450	C-H bend (methyl groups)	Medium
1255	Si-CH ₃ symmetric deformation	Strong
1060-1040	Si-N stretch	Strong
940	N-CH ₃ rock	Strong
800-780	Si-C stretch	Strong

Table 3: Mass Spectrometry (MS) Data

m/z	Relative Intensity	Proposed Fragment
146	Moderate	[M] ⁺ (Molecular Ion)[2]
131	High	[M - CH ₃] ⁺
102	High (Base Peak)	[M - N(CH ₃) ₂] ⁺ [2]
88	Moderate	[(CH ₃) ₂ SiN(CH ₃)] ⁺ [2]
73	Moderate	[Si(CH ₃) ₃] ⁺
58	High	[(CH ₃) ₂ SiH] ⁺
44	High	[N(CH ₃) ₂] ⁺

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below. These represent generalized protocols and may require optimization based on the specific instrumentation used.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A sample of **bis(dimethylamino)dimethylsilane** is prepared by dissolving it in a deuterated solvent, typically chloroform-d (CDCl₃), containing a small amount of tetramethylsilane (TMS) as an internal standard.[1] The solution is then transferred to an NMR tube.

- ¹H NMR Spectroscopy: Proton NMR spectra are recorded on a spectrometer operating at a frequency of 300 MHz or higher. Standard acquisition parameters are used, with a sufficient number of scans to obtain a good signal-to-noise ratio.
- ¹³C NMR Spectroscopy: Carbon-13 NMR spectra are typically acquired on the same instrument, operating at a corresponding frequency (e.g., 75 MHz for a 300 MHz proton spectrometer). Proton decoupling is employed to simplify the spectrum to single lines for each unique carbon atom.
- ²⁹Si NMR Spectroscopy: Silicon-29 NMR spectra can be acquired on a multinuclear NMR spectrometer. Due to the low natural abundance and negative gyromagnetic ratio of the ²⁹Si

nucleus, longer acquisition times or the use of polarization transfer techniques (e.g., DEPT) may be necessary to obtain a satisfactory spectrum.

Infrared (IR) Spectroscopy

Given that **bis(dimethylamino)dimethylsilane** is a liquid, its IR spectrum is conveniently obtained using the neat technique. A thin film of the liquid is placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used, where a drop of the sample is placed directly onto the ATR crystal (e.g., diamond or zinc selenide). The spectrum is recorded over the mid-IR range (typically 4000-400 cm^{-1}). A background spectrum of the empty plates or ATR crystal is recorded first and subtracted from the sample spectrum.

Mass Spectrometry (MS)

Mass spectra are typically obtained using a gas chromatograph coupled to a mass spectrometer (GC-MS).^[2] A diluted solution of **bis(dimethylamino)dimethylsilane** in a volatile organic solvent is injected into the GC. The compound is separated from the solvent and any impurities on a capillary column and then introduced into the mass spectrometer.

- **Ionization:** Electron ionization (EI) is a common method for volatile compounds like BDMADMS. The molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- **Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- **Detection:** An electron multiplier or similar detector records the abundance of each ion, generating the mass spectrum.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the comprehensive spectroscopic characterization of a chemical compound like **bis(dimethylamino)dimethylsilane**.

Spectroscopic Analysis Workflow for Bis(dimethylamino)dimethylsilane

Sample Preparation

Bis(dimethylamino)dimethylsilane

Spectroscopic Techniques

NMR Spectroscopy
(^1H , ^{13}C , ^{29}Si)Infrared Spectroscopy
(Neat/ATR)Mass Spectrometry
(GC-MS)

Acquire Spectra

Acquire Spectrum

Acquire Spectrum

Data Acquisition & Analysis

Chemical Shifts
Coupling Constants
IntegrationAbsorption Bands
Functional Group IDMolecular Ion
Fragmentation Pattern

Correlate Data

Correlate Data

Correlate Data

Structural Elucidation

Structure Confirmation of
Bis(dimethylamino)dimethylsilane[Click to download full resolution via product page](#)

Caption: Workflow for the spectroscopic characterization of BDMADMS.

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References

- 1. spectrabase.com [spectrabase.com]
- 2. Bis(dimethylamino)dimethylsilane | C6H18N2Si | CID 77384 - PubChem [pubchem.ncbi.nlm.nih.gov]
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